

Application Notes and Protocols: Leaching Studies of Antiblaze 100 from Polymer Substrates

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Compound of Interest

Compound Name: *Antiblaze 100*

Cat. No.: *B136036*

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Introduction

Antiblaze 100 is a chlorinated phosphate ester flame retardant frequently incorporated into various polymer matrices, such as polyurethane foams, to meet fire safety standards. As an additive flame retardant, it is not chemically bound to the polymer and has the potential to leach into the surrounding environment over time. This leaching can be a concern in various applications, and its quantification is crucial for environmental risk assessment and ensuring product safety.

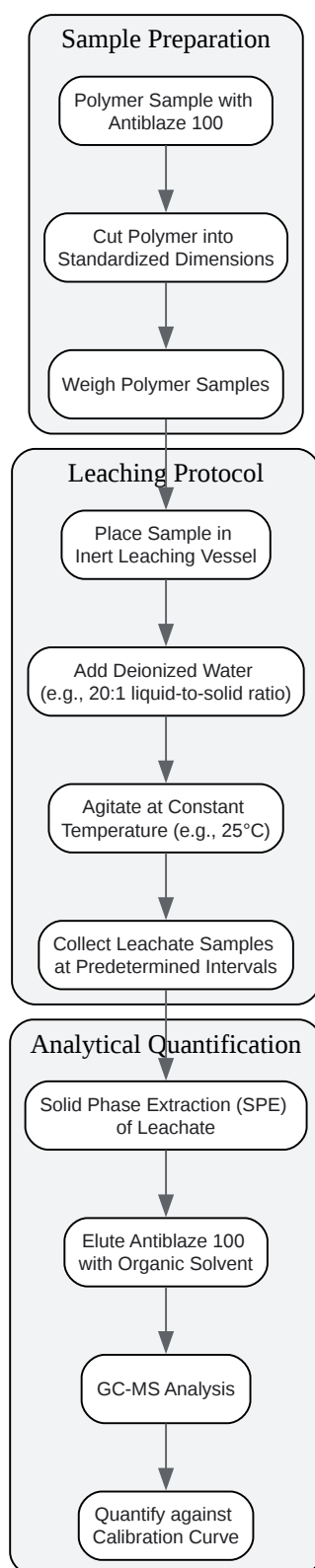
These application notes provide a comprehensive overview of the methodologies for conducting leaching studies of **Antiblaze 100** from polymer substrates. The protocols detailed below are based on established standardized methods and analytical techniques for the quantification of organophosphorus compounds in aqueous matrices.

Data Presentation

The following table summarizes hypothetical quantitative data from a leaching study of **Antiblaze 100** from a polyurethane foam substrate, illustrating the cumulative leaching over time under specified conditions.

Leaching Time (days)	Cumulative Antiblaze 100 Leached (µg/g of polymer)	Percentage of Total Antiblaze 100 Leached (%)
1	15.2	0.15
3	35.8	0.36
7	68.4	0.68
14	112.6	1.13
28	185.9	1.86

Experimental Workflow



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Caption: Experimental workflow for the leaching study of **Antiblaze 100**.

Experimental Protocols

Leaching Protocol (Adapted from ASTM D4793)[1][2][3][4][5]

This protocol describes a sequential batch extraction method to determine the leaching of **Antiblaze 100** from a polymer substrate into water.

a. Materials and Equipment:

- Polymer substrate containing a known concentration of **Antiblaze 100**.
- High-purity deionized water (leaching fluid).
- Wide-mouth glass bottles with polytetrafluoroethylene (PTFE)-lined caps.
- Rotary agitator.
- Analytical balance.
- Filtration apparatus with 0.45 μm filters.
- Standard laboratory glassware.

b. Procedure:

- **Sample Preparation:** Cut the polymer substrate into standardized dimensions (e.g., 1 cm x 1 cm x 1 cm) to ensure a consistent surface area-to-volume ratio.
- **Initial Weighing:** Accurately weigh a representative sample of the polymer (e.g., 10 g).
- **Leaching:** Place the weighed sample into a pre-cleaned glass bottle. Add a volume of deionized water corresponding to a specific liquid-to-solid ratio (e.g., 20:1, which would be 200 mL for a 10 g sample).
- **Agitation:** Securely cap the bottle and place it in a rotary agitator. Agitate at a constant speed (e.g., 30 ± 2 rpm) and a controlled temperature (e.g., 25 ± 2 °C) for a specified duration (e.g., 24 hours for the first extraction).

- **Sample Collection:** After the agitation period, allow the polymer to settle. Carefully decant the aqueous phase (leachate).
- **Filtration:** Filter the collected leachate through a 0.45 µm filter to remove any suspended polymer particles.
- **Sequential Extractions:** For subsequent extractions, add a fresh aliquot of deionized water to the polymer sample remaining in the bottle and repeat steps 4-6. Collect leachate at predetermined time intervals (e.g., 1, 3, 7, 14, and 28 days) to assess the cumulative leaching.
- **Storage:** Store the collected leachate samples in amber glass vials at 4°C until chemical analysis.

Analytical Protocol for Quantification of Antiblaze 100

This protocol outlines the sample preparation and instrumental analysis for the quantification of **Antiblaze 100** in the collected leachate using Gas Chromatography-Mass Spectrometry (GC-MS).

a. Materials and Equipment:

- Solid Phase Extraction (SPE) cartridges (e.g., C18).
- SPE vacuum manifold.
- Ethyl acetate and dichloromethane (pesticide residue grade).
- Anhydrous sodium sulfate.
- Gas chromatograph with a mass selective detector (GC-MS).
- **Antiblaze 100** analytical standard.
- Internal standard (e.g., triphenyl phosphate).

b. Sample Preparation (Solid Phase Extraction):

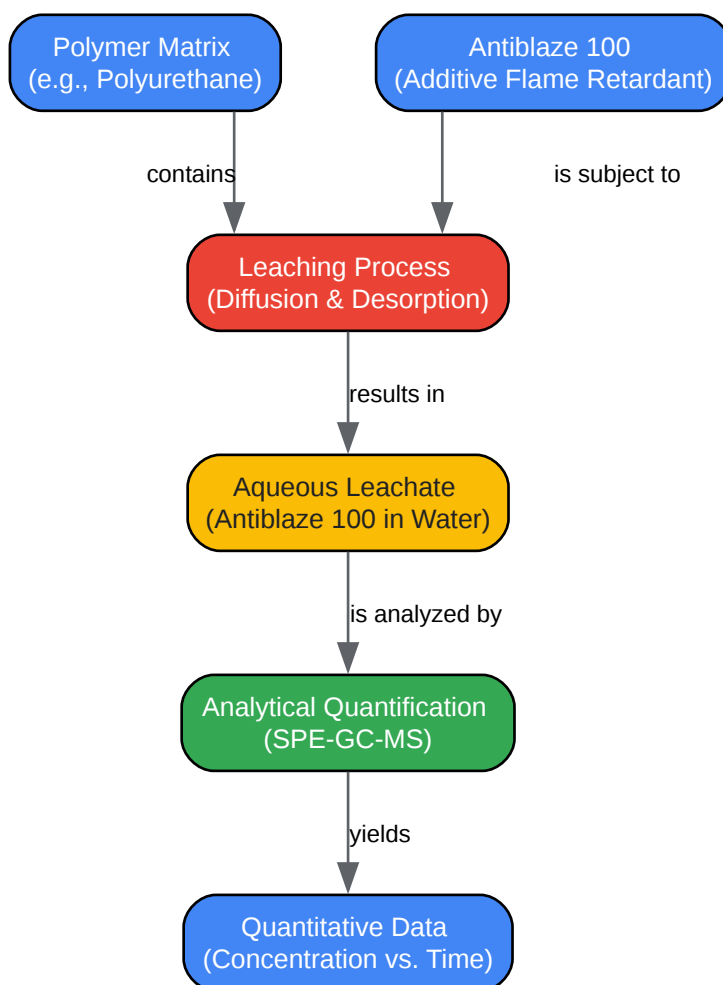
- Cartridge Conditioning: Condition the SPE cartridges by passing methanol followed by deionized water through them.
- Sample Loading: Pass a known volume of the filtered leachate (e.g., 100 mL) through the conditioned SPE cartridge at a slow, steady flow rate.
- Cartridge Washing: Wash the cartridge with deionized water to remove any interfering polar compounds.
- Cartridge Drying: Dry the cartridge thoroughly under a stream of nitrogen.
- Elution: Elute the retained **Antiblaze 100** from the cartridge using a suitable organic solvent (e.g., a mixture of ethyl acetate and dichloromethane).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Drying and Concentration: Pass the eluate through anhydrous sodium sulfate to remove any residual water. Concentrate the eluate to a final volume of 1 mL under a gentle stream of nitrogen.
- Internal Standard: Add a known amount of an internal standard to the concentrated extract prior to GC-MS analysis.

c. GC-MS Analysis:[\[1\]](#)[\[5\]](#)[\[6\]](#)

- Instrument Conditions:
 - Column: DB-5ms (or equivalent), 30 m x 0.25 mm ID x 0.25 µm film thickness.
 - Carrier Gas: Helium at a constant flow rate.
 - Inlet Temperature: 280°C.
 - Oven Temperature Program: Start at 100°C, hold for 2 minutes, ramp to 300°C at 15°C/min, and hold for 10 minutes.
 - MS Transfer Line Temperature: 290°C.
 - Ion Source Temperature: 230°C.

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM) using characteristic ions for **Antiblaze 100** and the internal standard.
- Calibration: Prepare a series of calibration standards of **Antiblaze 100** in the final extraction solvent, each containing the same concentration of the internal standard. Analyze these standards to generate a calibration curve.
- Quantification: Inject an aliquot of the prepared sample extract into the GC-MS. Identify and quantify the **Antiblaze 100** peak based on its retention time and the ratio of its peak area to that of the internal standard, using the calibration curve.

Signaling Pathway Diagram (Logical Relationship)



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Caption: Logical relationship of the **Antiblaze 100** leaching and analysis process.

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